

A Researcher's Guide to Diethyl Methylphosphonate Analytical Standards

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Compound of Interest

Compound Name: *Diethyl methylphosphonate*

Cat. No.: *B1201941*

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For professionals in research, drug development, and chemical analysis, the accuracy of quantitative and qualitative assessments hinges on the quality of analytical standards. **Diethyl methylphosphonate** (DEMP), a significant organophosphorus compound, is utilized in various research applications, making the selection of a reliable analytical standard crucial. This guide provides a comprehensive comparison of commercially available **Diethyl methylphosphonate** analytical standards and reference materials, complete with experimental protocols for verification and a workflow for standard selection.

Comparison of Commercial Diethyl Methylphosphonate Standards

The selection of an appropriate analytical standard depends on the specific requirements of the application, such as the need for a certified reference material (CRM) with a detailed certificate of analysis (CoA) or a standard-grade material for routine analysis. Below is a comparison of DEMP products from major suppliers.

Supplier	Product Name	CAS Number	Purity/Assay	Format	Certificate of Analysis Highlights
Sigma-Aldrich	Diethyl methylphosphonate	683-08-9	97%	Liquid	Provides lot-specific purity determined by Gas Chromatography (GC).
Thermo Scientific Chemicals	Diethyl methylphosphonate, 96%	683-08-9	≥95% (by GC)	Liquid	CoA includes appearance, infrared (IR) spectrum conformance, and refractive index. [1] [2]
LGC Standards	Diethyl Methylphosphonate	683-08-9	Certified Reference Material	Neat	Provides a certificate with the product, and for exact weight packaging, the mass is indicated with high precision. [3]

Alternative Reference Materials

While **Diethyl methylphosphonate** is a key standard, researchers may also consider other structurally related organophosphorus compounds for specific analytical purposes, such as method development or as internal standards. Some alternatives include:

- Dimethyl methylphosphonate (DMMP): Often used as a simulant for nerve agents and in proficiency testing.[\[4\]](#)
- Di-isopropyl methylphosphonate (DIMP): Another common simulant for sarin gas, with established analytical methods.[\[5\]](#)
- Diethyl (methylthiomethyl)phosphonate: A structurally similar compound available from suppliers like Sigma-Aldrich.[\[6\]](#)
- Diethyl (p-Toluenesulfonyloxymethyl)phosphonate: A reference material that meets USP, EMA, JP, and BP standards and comes with a comprehensive Structure Elucidation Report.[\[7\]](#)

The choice of an alternative standard should be guided by the specific analytical method and the desired physicochemical properties.

Experimental Protocols for Standard Verification

It is best practice to verify the purity and identity of an analytical standard upon receipt. Below are detailed protocols for the analysis of **Diethyl methylphosphonate** using Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Assessment

This protocol is adapted from established methods for the analysis of similar organophosphorus compounds.[\[5\]](#)

1. Sample Preparation:

- Prepare a 1 mg/mL stock solution of the **Diethyl methylphosphonate** standard in methanol.
- From the stock solution, prepare a series of dilutions ranging from 1 µg/mL to 100 µg/mL in methanol.

2. GC-MS Instrumentation and Conditions:

- Gas Chromatograph: Agilent 6890 GC system or equivalent.
- Column: HP-5ms (or equivalent), 30 m x 0.25 mm i.d., 0.25 µm film thickness.
- Inlet: Split/splitless injector at 250°C with a split ratio of 20:1.
- Carrier Gas: Helium at a constant flow rate of 1.2 mL/min.
- Oven Temperature Program:
 - Initial temperature: 60°C, hold for 1 minute.
 - Ramp: 10°C/min to 250°C.
 - Hold: 5 minutes at 250°C.
- Mass Spectrometer: Agilent 5973 Mass Selective Detector or equivalent.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Mass Range: Scan from m/z 50 to 250.
- Transfer Line Temperature: 280°C.

3. Data Analysis:

- The purity of the standard is determined by calculating the area percentage of the main peak in the total ion chromatogram (TIC).
- The mass spectrum of the primary peak should be compared with a reference spectrum from a database (e.g., NIST).^{[8][9]}

Quantitative NMR (qNMR) for Purity Determination

qNMR is a powerful technique for determining the purity of a substance without the need for a specific reference standard of the same compound.^{[10][11][12][13]}

1. Sample Preparation:

- Accurately weigh approximately 10 mg of the **Diethyl methylphosphonate** standard into an NMR tube.
- Accurately weigh approximately 5 mg of a certified internal standard (e.g., maleic anhydride, 1,2,4,5-tetrachloro-3-nitrobenzene) and add it to the same NMR tube.
- Add 0.75 mL of a suitable deuterated solvent (e.g., Chloroform-d, CDCl₃).
- Ensure the sample and internal standard are completely dissolved.

2. NMR Spectrometer Setup and Data Acquisition:

- Spectrometer: Bruker Avance 400 MHz or equivalent.
- Probe: 5 mm BBO probe.
- Experiment: ¹H NMR.
- Pulse Sequence: A 90° pulse should be used to maximize the signal-to-noise ratio.
- Relaxation Delay (d1): Set to at least 5 times the longest T₁ relaxation time of the signals of interest. A value of 30 seconds is generally sufficient.
- Number of Scans: 16-64, depending on the desired signal-to-noise ratio.

3. Data Processing and Analysis:

- Apply Fourier transform, phase correction, and baseline correction to the acquired FID.
- Integrate a well-resolved signal from **Diethyl methylphosphonate** and a signal from the internal standard.
- Calculate the purity of the **Diethyl methylphosphonate** using the following formula:

$$\text{Purity (\%)} = (I_{\text{analyte}} / I_{\text{std}}) * (N_{\text{std}} / N_{\text{analyte}}) * (M_{\text{analyte}} / M_{\text{std}}) * (m_{\text{std}} / m_{\text{analyte}}) * P_{\text{std}}$$

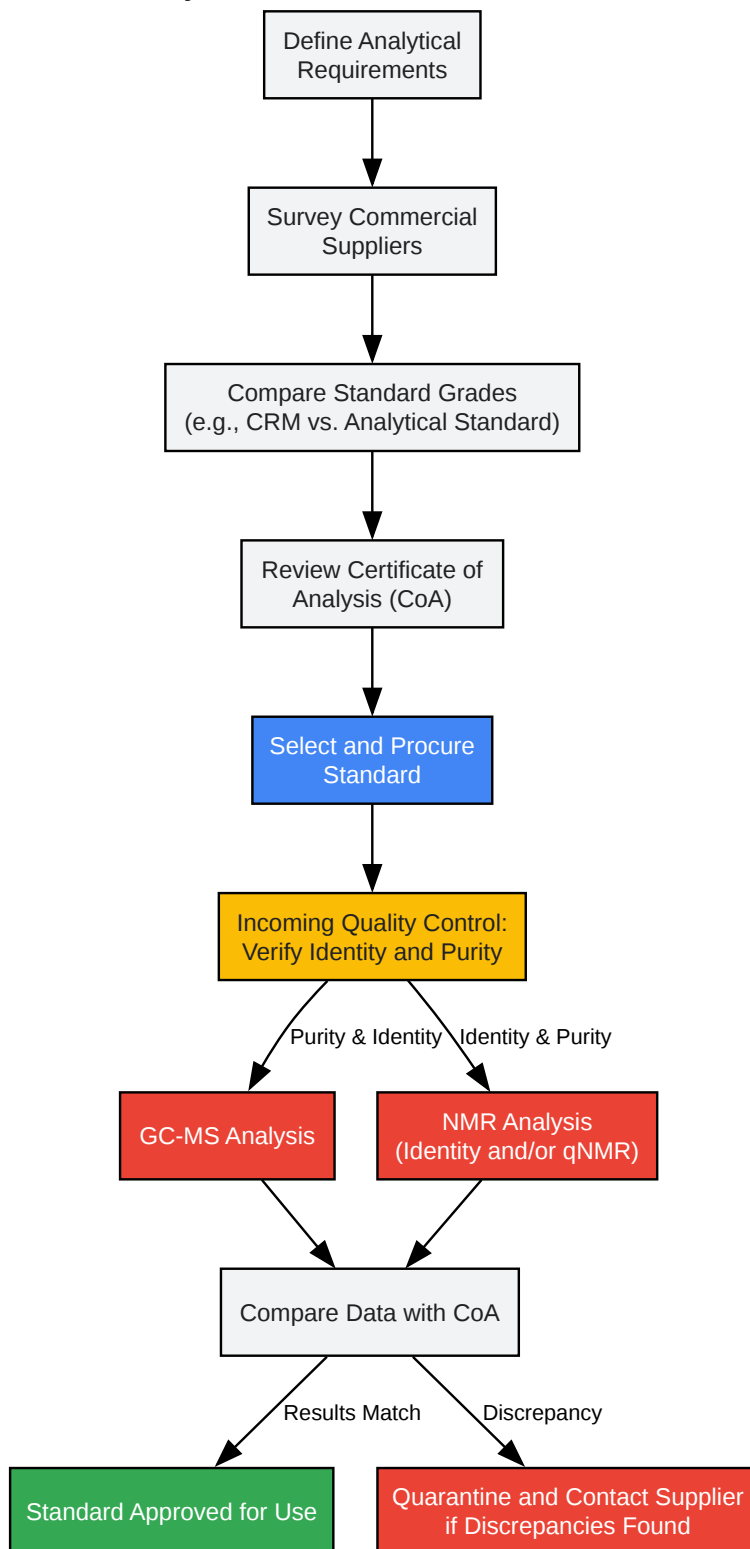
Where:

- I = Integral value
- N = Number of protons for the integrated signal
- M = Molar mass
- m = mass
- P = Purity of the standard

Workflow for Standard Selection and Verification

The following diagram illustrates a logical workflow for selecting and implementing a **Diethyl methylphosphonate** analytical standard in a research setting.

Workflow for Analytical Standard Selection and Verification

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Caption: Workflow for selecting and verifying an analytical standard.

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